

WAM2layers Technical Support Center: Input Data Troubleshooting

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Compound of Interest

Compound Name: WAM2

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This guide provides answers to common questions and solutions for issues related to input data formats for **WAM2layers** experiments.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental input data requirements for a **WAM2layers** experiment?

A1: **WAM2layers** is primarily designed to work with gridded atmospheric datasets, such as reanalysis data (e.g., ERA5) or climate model output, in NetCDF format.^{[1][2]} The preprocessing step requires specific physical variables to compute the moisture fluxes and balances.

The essential input variables required at the surface are:

- Precipitation (P)
- Evaporation (E)
- Surface Pressure (p_s)

For the atmospheric column (on either model or pressure levels), the following are required:

- Horizontal wind components (u and v)
- Specific humidity (q)

While not mandatory, providing the total column water (S_{tc}) is highly recommended as it helps estimate and mitigate errors.^{[1][2]} All input data must be on the same horizontal grid.

Q2: My experiment is failing with errors suggesting a "grid mismatch." What does this mean and how can I fix it?

A2: A "grid mismatch" error typically means that the NetCDF files you are providing as input do not share the same horizontal spatial grid. **WAM2layers** requires that all input variables (e.g., precipitation, wind components, humidity) are defined on identical latitude and longitude coordinates for the preprocessing step to work correctly.

Common causes include:

- Using variables from different datasets or model runs that have different resolutions.
- Accidentally re-gridding only a subset of your input files.
- Using inconsistent longitude conventions (e.g., 0 to 360 vs. -180 to 180).

To resolve this, you must standardize all input files to a single target grid. This process is often called "regridding" or "remapping." See the protocol below for a detailed guide on how to perform regridding using Climate Data Operators (CDO).

Q3: I'm receiving a Coordinate variable not found or similar error. What is the cause?

A3: This error indicates that **WAM2layers** cannot find the expected coordinate variables (typically latitude, longitude, time) in your NetCDF file, or they are not in a recognizable format. **WAM2layers**, like many climate data tools, expects input files to adhere to certain conventions (such as the Climate and Forecast, CF, conventions).^[3]

To troubleshoot this issue:

- Inspect the File: Use a command-line tool like `ncdump -h your_file.nc` or a Python library like `xarray` to inspect the header of your NetCDF file. Look for the names of the dimension and coordinate variables.

- **Check Names:** Ensure the coordinate variables are named correctly (e.g., latitude, not lat; longitude, not lon).
- **Check Attributes:** Verify that the coordinate variables have the appropriate units and axis attributes. For example, the time variable should have units like "hours since 1900-01-01" and a calendar attribute.
- **Rename if Necessary:** If the coordinate variables are incorrectly named, you can rename them using tools like `ncrename` from the NetCDF Operators (NCO) toolkit. For example:
`ncrename -v lat,latitude -v lon,longitude your_file.nc.`

Q4: Can I use input data other than ERA5?

A4: Yes, while **WAM2layers** has been extensively used with ERA5, it is designed to be adaptable to other gridded atmospheric datasets, including output from various climate models. [4] However, doing so requires running the preprocessing step yourself.

To use a custom dataset, you will need to:

- Ensure your data contains all the required variables listed in Q1.
- Format your data into NetCDF files that follow standard conventions (see Q3).
- Confirm that all your input files are on the exact same spatial grid (see Q2).
- Be mindful of the model's limitations, especially regarding high latitudes. **WAM2layers** is not recommended for use with global latitude-longitude grids that extend beyond approximately 75° N/S due to numerical issues caused by the convergence of meridians near the poles. [1]

Data Presentation

The following table summarizes the standard data format for ERA5 inputs, which serves as a best-practice template for custom datasets.

Parameter	Data Type	Typical Dimensions	Required Variables	Notes
Atmospheric Levels	NetCDF	(time, level, latitude, longitude)	u, v, q	Data can be on model or pressure levels. [1]
Surface Data	NetCDF	(time, latitude, longitude)	P, E, p_s	Must be on the same lat/lon grid as the level data.
Coordinates	float	(latitude), (longitude)	latitude, longitude	Typically a regular latitude-longitude grid.
Time	double	(time)	time	Must include a units attribute (e.g., "hours since YYYY-MM-DD").

Experimental Protocols

Protocol: Resolving a Grid Mismatch Using CDO

This protocol provides a step-by-step method to unify the spatial grid of your input NetCDF files using Climate Data Operators (CDO).

Objective: To remap multiple input files (file_A.nc, file_B.nc) to match the grid of a reference file (reference_grid.nc).

Methodology:

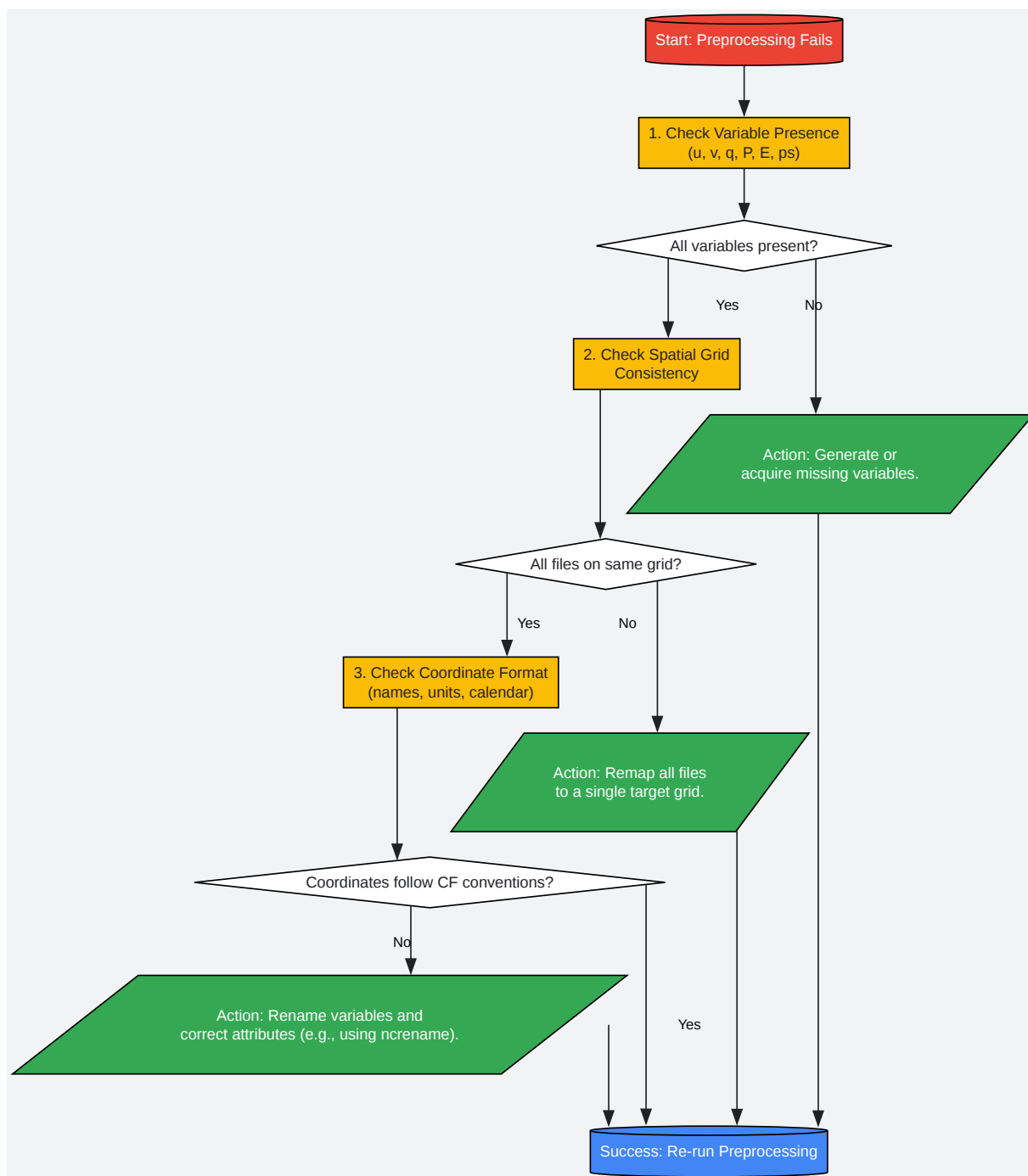
- **Identify the Target Grid:** Choose one of your input files to serve as the reference for the target grid. Alternatively, you can define a target grid description file. For this example, we will use reference_grid.nc.
- **Inspect the Grids (Optional but Recommended):**

- Verify that the grids are indeed different. Use the griddes operator in CDO.
- `cdo griddes file_A.nc > grid_A.txt`
- `cdo griddes reference_grid.nc > grid_ref.txt`
- Compare the contents of `grid_A.txt` and `grid_ref.txt`. You will likely see differences in the `xsize`, `ysize`, `xvals`, or `yvals`.
- Perform the Remapping:
 - Use a conservative remapping method (`remapcon`) for flux variables and a bilinear interpolation (`remapbil`) for continuous variables like specific humidity. Conservative remapping is generally preferred for variables that represent quantities over a grid cell area (like precipitation) because it conserves the total amount of the quantity.
 - For a flux variable (e.g., precipitation in `file_A.nc`):
 - For a continuous variable (e.g., specific humidity in `file_B.nc`):
- Verification:
 - Inspect the grid of the newly created file to ensure it matches the reference grid.
 - `cdo griddes file_A_regridded.nc > grid_A_new.txt`
 - Confirm that `grid_A_new.txt` is now identical to `grid_ref.txt`.
- Repeat: Repeat the remapping step for all input files that do not match the target grid before passing them to the **WAM2layers** preprocessing script.

Visualizations

Logical Workflow: Troubleshooting Input Data Errors

The following diagram illustrates a logical workflow for diagnosing and resolving common input data format issues during the **WAM2layers** preprocessing stage.



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A flowchart for diagnosing **WAM2layers** input data errors.

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